

# 4-Chloronicotinaldehyde safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 4-Chloronicotinaldehyde

Cat. No.: B038066

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## An In-depth Technical Guide to the Safe Handling of 4-Chloronicotinaldehyde

For researchers, scientists, and drug development professionals, understanding the safety profile and handling requirements of chemical reagents is paramount. This document provides a comprehensive technical overview of the safety data and handling precautions for **4-Chloronicotinaldehyde** (CAS No: 114077-82-6).

## Chemical Identification

This section provides basic identification details for **4-Chloronicotinaldehyde**.


Identifier	Value
Chemical Name	4-Chloronicotinaldehyde
Synonyms	4-Chloropyridine-3-carboxaldehyde, 4-Chloro-3-formylpyridine[1]
CAS Number	114077-82-6[1][2]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClNO[2]
Molecular Weight	141.56 g/mol [1][2]
Purity	Typically ≥97%[1]

## Hazard Identification and GHS Classification

**4-Chloronicotinaldehyde** is classified as a hazardous substance. The GHS classification indicates it can cause significant irritation and allergic reactions. All safety precautions should be read and understood before handling[3].

Signal Word: Warning[3][4]

GHS Hazard Pictograms:

-  alt text

Hazard Statements (H-Statements): A compilation of hazard statements from various suppliers is presented below.

Statement Code	Description	Source
H302	Harmful if swallowed	[3]
H315	Causes skin irritation	[1][4]
H317	May cause an allergic skin reaction	[3][5]
H319	Causes serious eye irritation	[1][3][4][5]
H335	May cause respiratory irritation	[1][4]

Precautionary Statements (P-Statements): Key precautionary statements for prevention, response, and storage are summarized below.

Statement Code	Description	Source
P261	Avoid breathing dust/fumes/gas/mist/vapors/spray	[1][4]
P271	Use only outdoors or in a well-ventilated area	[1][4]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[1][3][4][5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[3][4][5]

## Safety and Handling Protocols

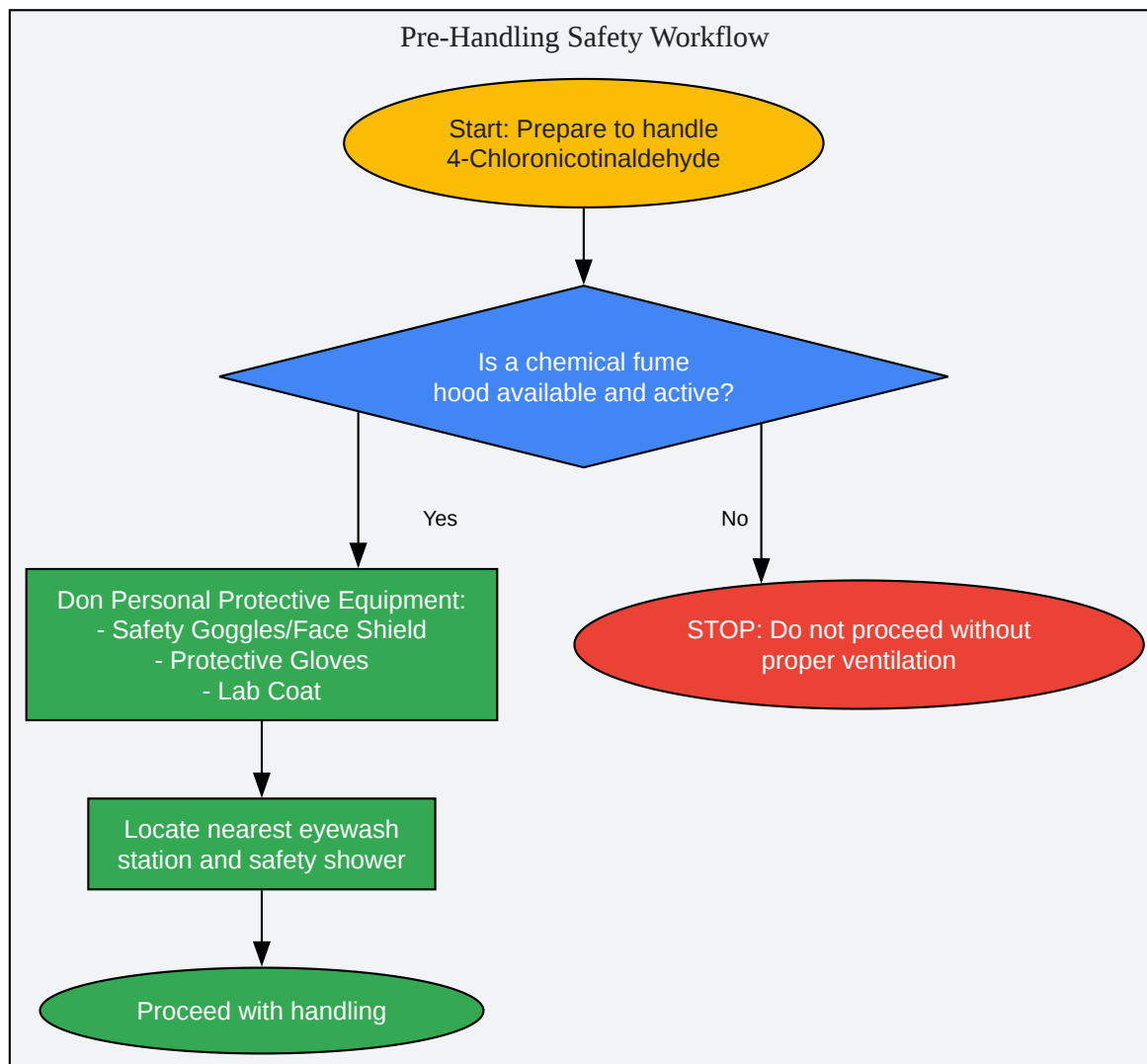
Adherence to strict safety protocols is mandatory when working with **4-Chloronicotinaldehyde**. The following sections detail the required procedures for safe handling, emergency response, and storage.

## Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against exposure.

Control/PPE	Specification
Engineering Controls	Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. Eyewash stations and safety showers must be readily available[4].
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles. A face shield may also be necessary. Equipment must be approved under government standards like NIOSH (US) or EN 166 (EU)[5].
Skin Protection	Wear protective gloves and a lab coat. Handle in accordance with good industrial hygiene and safety practices[5].
Respiratory Protection	If dust is formed or ventilation is inadequate, use a NIOSH-approved respirator[4].

The logical workflow for ensuring personal safety before handling the compound is illustrated below.



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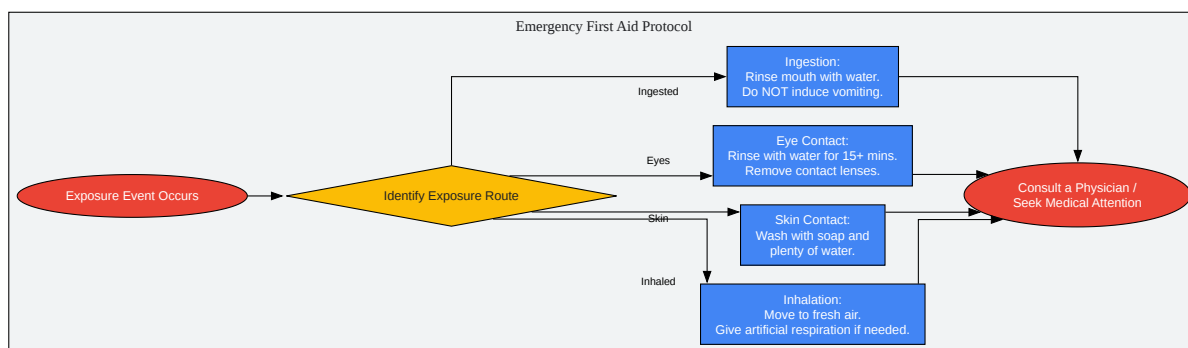
Caption: Pre-Handling Safety Workflow Diagram.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following table and diagram outline the necessary steps.

Exposure Route	First Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician[4][5].
Skin Contact	Wash off with soap and plenty of water. Consult a physician[5]. If skin irritation occurs, get medical advice/attention[4].
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[5]. Remove contact lenses if present and easy to do[4][5].
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician[5].

The decision-making process for responding to an exposure event is visualized below.



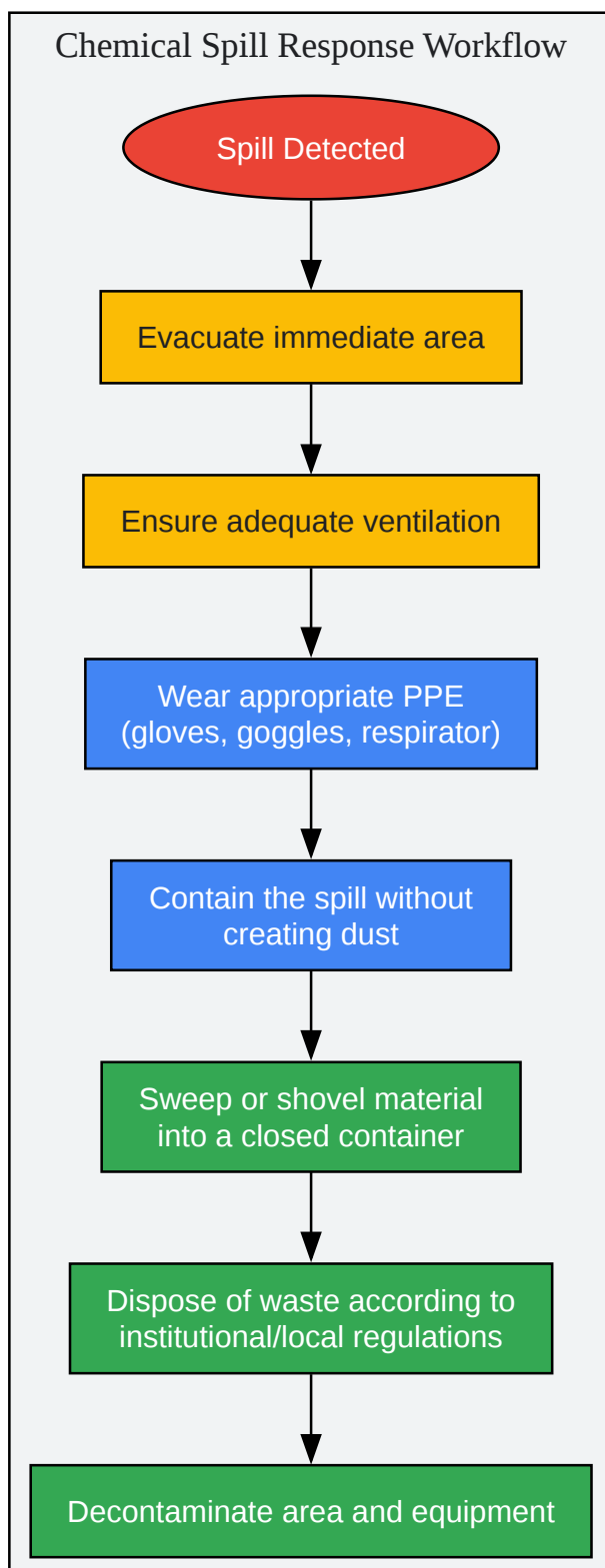
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Caption: First Aid Decision Tree for Exposure.

## Fire Fighting and Spill Response

Situation	Protocol
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[5].
Firefighter Protection	Wear a self-contained breathing apparatus for firefighting if necessary[4][5].
Accidental Release	Use personal protective equipment. Avoid dust formation. Sweep up and shovel the material into a suitable, closed container for disposal. Do not let the product enter drains[5].

The logical steps for responding to a chemical spill are outlined in the following diagram.



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Caption: Spill Response Workflow.

## Storage and Stability

Proper storage is crucial to maintain the chemical's integrity and ensure safety.

Parameter	Recommendation
Storage Conditions	Keep containers tightly closed in a dry, cool, and well-ventilated place[4]. Recommended storage temperature is 2-8°C in an inert atmosphere[2][5].
Stability	The product is stable under normal handling and storage conditions. It is noted to be air-sensitive[4].
Incompatible Materials	Avoid contact with strong oxidizing agents and strong acids[4].
Hazardous Decomposition	Upon combustion, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas[4].

## Toxicological and Ecological Information

The toxicological properties of **4-Chloronicotinaldehyde** have not been thoroughly investigated[5]. However, the available data indicates the following:

- **Carcinogenicity:** No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP[5].
- **Acute Effects:** The primary known effects are irritation to the skin, eyes, and respiratory system, and the potential for allergic skin sensitization[1][4][5].
- **Ecological Information:** Data on ecological effects is limited. Standard practice requires preventing the chemical from entering drains or the environment[5].

This guide is intended to provide a comprehensive overview of the safety and handling procedures for **4-Chloronicotinaldehyde** based on currently available safety data sheets. All users must review the original SDS from their supplier and adhere to all institutional and governmental safety regulations.

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